

A Comparative Analysis of Dicyclohexyl Azelate and Dioctyl Azelate as Plasticizers

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Compound of Interest

Compound Name: *Dicyclohexyl azelate*

Cat. No.: *B15342583*

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A critical evaluation of the efficacy of **dicyclohexyl azelate** and dioctyl azelate reveals a significant disparity in available research and application data. While dioctyl azelate is a well-documented and widely utilized plasticizer, particularly in applications requiring low-temperature flexibility, information regarding **dicyclohexyl azelate** is scarce, precluding a direct, data-driven comparison of their performance.

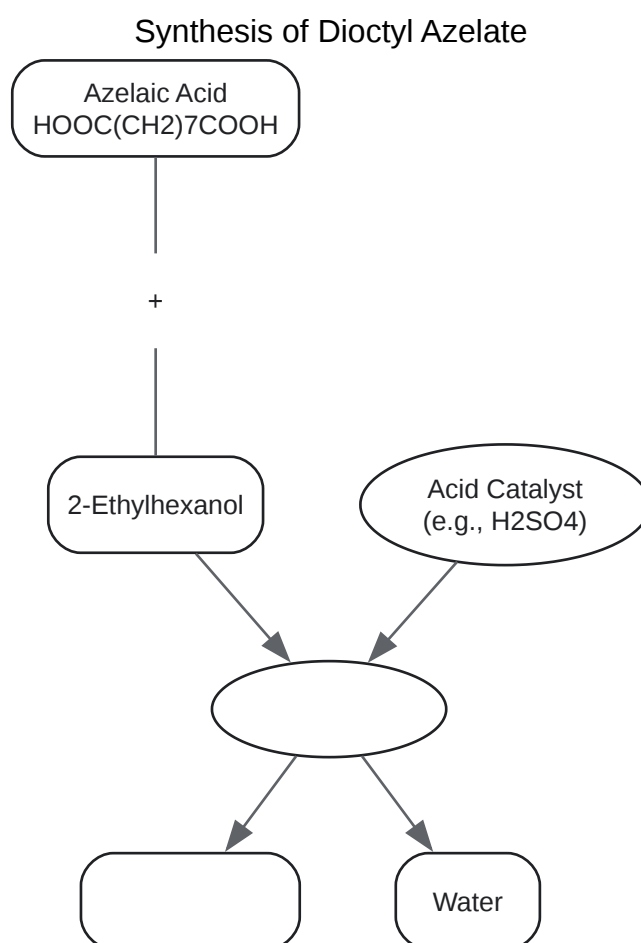
This guide synthesizes the available information on dioctyl azelate and offers a theoretical comparison to the potential properties of **dicyclohexyl azelate**, based on the characteristics of analogous chemical structures. This analysis is intended for researchers, scientists, and professionals in drug development and material science who are exploring alternative plasticizers.

Dioctyl Azelate: A Profile

Dioctyl azelate (DOZ), specifically di(2-ethylhexyl) azelate, is a prominent member of the dicarboxylic acid ester family of plasticizers.^[1] It is primarily employed to enhance the flexibility and durability of polymers, most notably polyvinyl chloride (PVC).^{[2][3]} Its key attributes include excellent low-temperature performance, low volatility, and good compatibility with a range of polymers, including cellulose and polystyrene.^{[1][4]} These properties make it a preferred choice for applications such as food packaging films, wire and cable insulation, and medical devices.^{[5][6][7]}

The synthesis of dioctyl azelate typically involves the esterification of azelaic acid with 2-ethylhexanol.

Chemical Structure and Synthesis of Dioctyl Azelate



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Caption: General synthesis pathway for dioctyl azelate.

Dicyclohexyl Azelate: A Theoretical Consideration

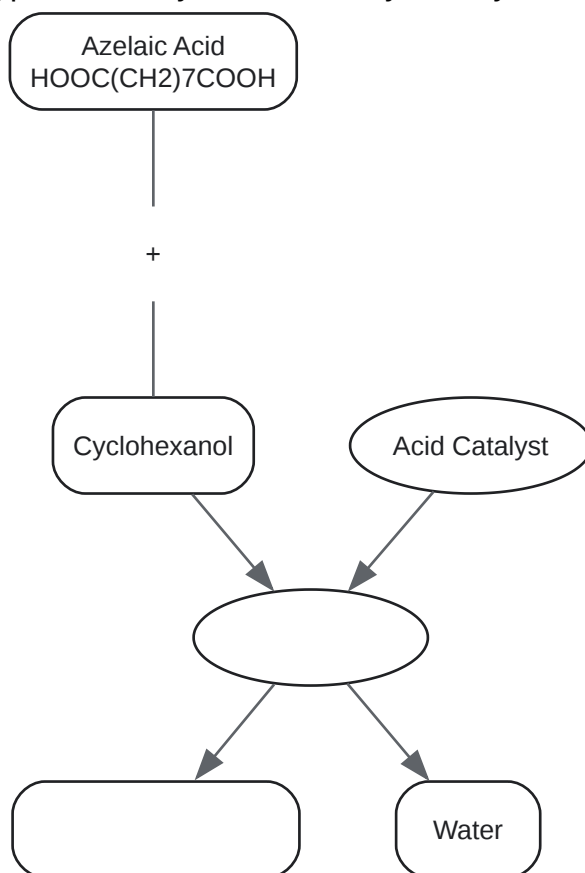
Direct experimental data on the properties and performance of **dicyclohexyl azelate** is not readily available in published literature. However, by examining related compounds such as dicyclohexyl phthalate, we can infer some potential characteristics.[8][9] The presence of cyclohexyl groups in an ester plasticizer generally imparts increased rigidity and thermal stability compared to their linear or branched alkyl counterparts. This suggests that

dicyclohexyl azelate might offer enhanced heat resistance and lower volatility than dioctyl azelate.

Conversely, the bulky and rigid nature of the cyclohexyl rings could potentially reduce the plasticizing efficiency, particularly concerning low-temperature flexibility, which is a key advantage of dioctyl azelate. The compatibility of **dicyclohexyl azelate** with various polymers would also require empirical evaluation.

Hypothetical Synthesis of Dicyclohexyl Azelate

Hypothetical Synthesis of Dicyclohexyl Azelate



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Caption: A plausible synthesis route for **dicyclohexyl azelate**.

Comparative Data Summary

The following tables summarize the available physical and chemical properties of dioctyl azelate and related compounds to provide a basis for comparison.

Table 1: Physical and Chemical Properties

| Property | Dioctyl Azelate (di(2-ethylhexyl) azelate) | Diethyl Azelate | Dicyclohexyl Phthalate |
|-------------------|--|--|--|
| CAS Number | 103-24-2 | 109-31-9[6] | 84-61-7[10] |
| Molecular Formula | C ₂₅ H ₄₈ O ₄ [1] | C ₂₁ H ₄₀ O ₄ [6] | C ₂₀ H ₂₆ O ₄ [8] |
| Molecular Weight | 412.65 g/mol [1] | 356.5 g/mol [5] | 330.4 g/mol [8] |
| Appearance | Colorless liquid[1] | Liquid[6] | White granular solid[8] |
| Boiling Point | 237 °C @ 5 mmHg[1] | 216 °C @ 5 mmHg[5] | - |
| Melting Point | -78 °C[1] | -10 °C[5] | - |
| Density | 0.915 g/cm ³ @ 25 °C[1] | 0.927 g/cm ³ @ 20 °C[5] | - |

Proposed Experimental Protocol for Efficacy Comparison

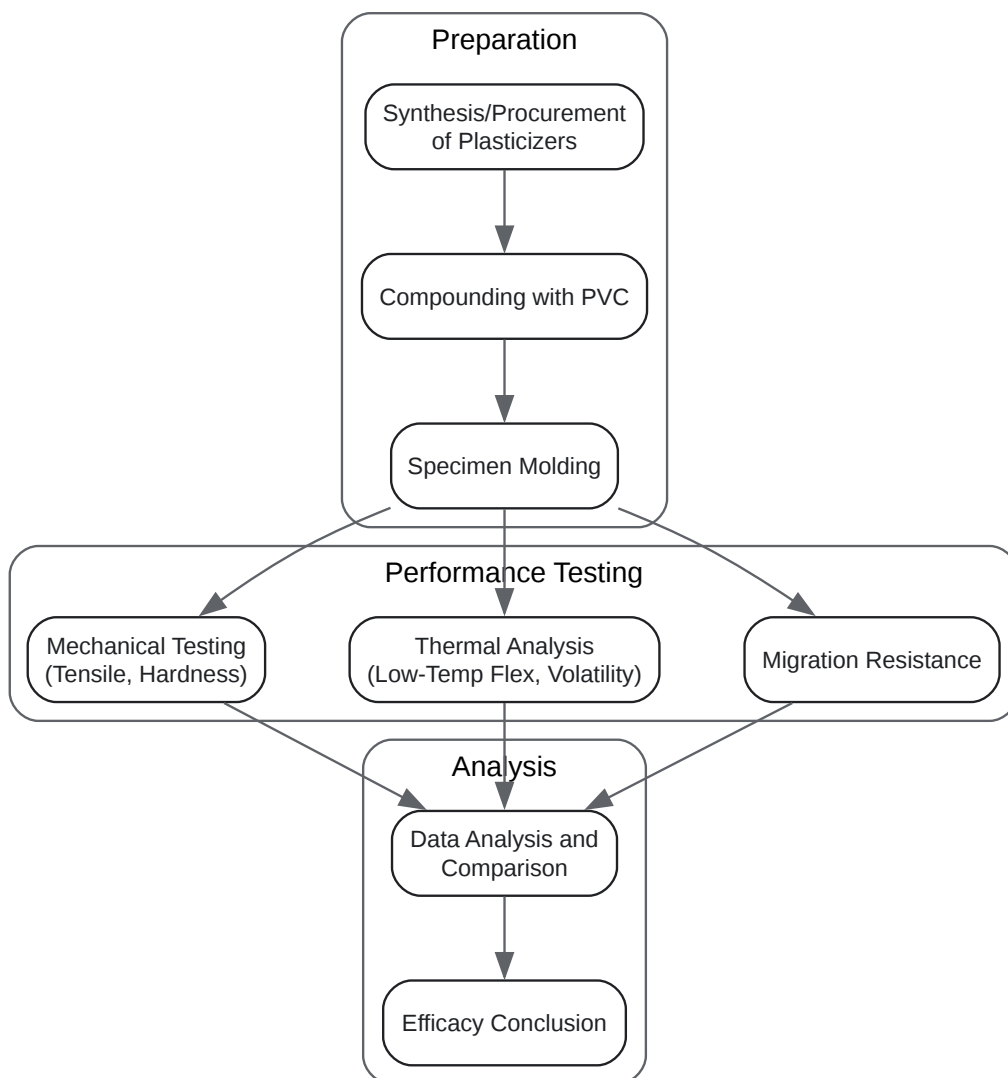
To empirically compare the efficacy of **dicyclohexyl azelate** and dioctyl azelate as plasticizers for PVC, the following experimental protocol is proposed:

- Material Preparation:
 - Synthesize and purify **dicyclohexyl azelate**.
 - Procure high-purity dioctyl azelate and PVC resin.
- Compounding:

- Prepare a series of PVC blends with varying concentrations (e.g., 20, 30, 40 parts per hundred of resin) of each plasticizer using a two-roll mill or a torque rheometer.
- Include a control sample with no plasticizer.
- Specimen Preparation:
 - Mold the compounded PVC into standardized test specimens (e.g., tensile bars, disks) by compression molding.
- Performance Evaluation:
 - Mechanical Properties: Conduct tensile testing (ASTM D638) to determine tensile strength, elongation at break, and modulus of elasticity.
 - Hardness: Measure Shore A hardness (ASTM D2240).
 - Low-Temperature Flexibility: Determine the brittle point (ASTM D746) or perform dynamic mechanical analysis (DMA) to measure the glass transition temperature (T_g).
 - Volatility: Measure weight loss after thermal aging in an oven (e.g., 7 days at 100°C) (ASTM D1203).
 - Migration Resistance: Evaluate the resistance to extraction by various solvents (e.g., hexane, soapy water) (ASTM D1239).

Experimental Workflow for Plasticizer Evaluation

Workflow for Plasticizer Efficacy Evaluation

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